

Personal protective equipment for handling 2-Bromo-2-cyano-N,N-dimethylacetamide

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Compound of Interest

Compound Name: 2-Bromo-2-cyano-N,N-dimethylacetamide

Cat. No.: B098253

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Essential Safety and Handling Guide for 2-Bromo-2-cyano-N,N-dimethylacetamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical information for the handling and disposal of **2-Bromo-2-cyano-N,N-dimethylacetamide** (CAS RN: 15430-62-3). Adherence to these procedures is essential for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-2-cyano-N,N-dimethylacetamide is a hazardous substance requiring stringent safety measures. The primary routes of exposure are inhalation, skin contact, and ingestion. Below is a summary of its hazard classifications and the recommended personal protective equipment.

Hazard Classification:

Hazard Class	GHS Hazard Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed. [1][2]
Acute Toxicity, Dermal	H312	Warning	Harmful in contact with skin.[1][2]
Skin Irritation	H315	Warning	Causes skin irritation. [1][2]
Eye Irritation	H319	Warning	Causes serious eye irritation.

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles must be worn at all times when handling the chemical. A face shield should be used in conjunction with goggles when there is a risk of splashing.
Hand Protection	Chemically resistant gloves	Due to the presence of a halogenated organic structure, standard nitrile gloves may offer insufficient protection. It is highly recommended to use gloves made of Viton® or Butyl rubber for extended contact. Double gloving can provide additional protection. Always inspect gloves for tears or degradation before use.
Body Protection	Chemical-resistant lab coat or apron	A fully buttoned lab coat should be worn. For procedures with a higher risk of splashing, a chemical-resistant apron over the lab coat is recommended.
Respiratory Protection	Use in a certified chemical fume hood	All handling of 2-Bromo-2-cyano-N,N-dimethylacetamide should be performed within a properly functioning chemical fume hood to avoid inhalation of any dust or vapors.

Operational Plan for Safe Handling

A systematic approach to handling this compound is crucial to minimize exposure and prevent accidents.

2.1. Engineering Controls:

- Primary Engineering Control: Always handle **2-Bromo-2-cyano-N,N-dimethylacetamide** in a certified chemical fume hood.
- Ventilation: Ensure the laboratory has adequate general ventilation.
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.

2.2. Handling Procedures:

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) before starting any work.
 - Ensure all necessary PPE is available and in good condition.
 - Designate a specific area within the fume hood for the handling of this compound. .
- Weighing and Transfer:
 - Perform all weighing and transfers of the solid compound within the chemical fume hood.
 - Use a disposable weighing boat or line the balance with a protective film to prevent contamination.
 - Handle the compound gently to avoid generating dust.
- During the Experiment:
 - Keep all containers with the compound tightly sealed when not in use.
 - Clearly label all vessels containing the chemical.

- Avoid contact with incompatible materials such as strong bases, metals, oxidizing agents, and acids.
- After Handling:
 - Thoroughly decontaminate all equipment and the work surface.
 - Properly dispose of all contaminated waste as described in the disposal plan.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper segregation and disposal of waste are critical to prevent environmental contamination and ensure regulatory compliance.

3.1. Waste Segregation:

- Halogenated Organic Waste: All solutions and unused solid **2-Bromo-2-cyano-N,N-dimethylacetamide** must be collected in a designated, properly labeled "Halogenated Organic Waste" container.
- Contaminated Solid Waste: All disposable items that have come into contact with the chemical, such as gloves, weighing boats, and paper towels, must be collected in a separate, clearly labeled "Contaminated Solid Waste" container.
- Aqueous Waste: Aqueous solutions containing this compound should also be treated as hazardous and collected in a designated "Aqueous Hazardous Waste" container. Do not pour down the drain.

3.2. Disposal Procedure:

- Use only approved and compatible waste containers.
- Keep waste containers tightly sealed except when adding waste.
- Store waste containers in a designated, well-ventilated secondary containment area, away from incompatible materials.

- Follow your institution's specific procedures for the collection and disposal of hazardous chemical waste.

Emergency Procedures

4.1. Spills:

- Small Spills (in a fume hood):
 - Ensure appropriate PPE is worn.
 - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully scoop the absorbed material into a designated hazardous waste container.
 - Decontaminate the spill area with a suitable solvent (e.g., isopropanol or ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the immediate area and alert others.
 - Contact your institution's Environmental Health and Safety (EHS) department immediately.
 - Prevent the spill from entering drains.

4.2. Exposures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols Referenced

The procedures outlined in this guide are based on established laboratory safety protocols for handling hazardous chemicals, particularly halogenated organic compounds. Specific experimental use of **2-Bromo-2-cyano-N,N-dimethylacetamide** should be guided by a detailed, risk-assessed protocol specific to the planned research.

Data Presentation

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₅ H ₇ BrN ₂ O[1][2]
Molecular Weight	191.03 g/mol [1][2]
pKa (Predicted)	-0.65 ± 0.70[1]
Appearance	Solid (specific color not consistently reported)

Solubility Data for a Structural Analog (2-Cyanoacetamide):

The following data for 2-cyanoacetamide can be used as a guide for selecting appropriate solvents for cleaning and decontamination.

Solvent	Solubility
N,N-dimethylformamide (DMF)	High
Acetone	High
Water	Moderate
Methanol	Moderate
Ethanol	Lower
Dichloromethane	Very Low

Mandatory Visualization



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References

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